

7-Methyl-1H-indole-3-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 7-Methyl-1H-indole-3-carboxylic acid

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An In-Depth Technical Guide to **7-Methyl-1H-indole-3-carboxylic acid**: Properties, Synthesis, and Applications

Introduction

7-Methyl-1H-indole-3-carboxylic acid is a substituted heterocyclic compound belonging to the indole family, a structural motif of paramount importance in medicinal chemistry and materials science. The indole core is a privileged scaffold found in numerous natural products, pharmaceuticals, and agrochemicals. The presence of a carboxylic acid functional group at the 3-position and a methyl group at the 7-position imparts specific chemical reactivity and physical properties, making it a valuable and versatile building block in organic synthesis. This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals, detailing its molecular characteristics, synthetic pathways, and significant applications.

Part 1: Molecular Identity and Physicochemical Properties

The unique arrangement of a bicyclic indole core, a carboxylic acid group, and a methyl substituent defines the compound's chemical behavior and potential for further functionalization.^[1]

Chemical Identity

A precise identification of **7-Methyl-1H-indole-3-carboxylic acid** is critical for regulatory compliance, procurement, and scientific communication. Key identifiers are summarized below.

Identifier Type	Value
CAS Number	30448-16-9 [1] [2]
IUPAC Name	7-methyl-1H-indole-3-carboxylic acid [1]
PubChem CID	14810856 [1] [3]
InChI	InChI=1S/C10H9NO2/c1-6-3-2-4-7-8(10(12)13)5-11-9(6)7/h2-5,11H,1H3,(H,12,13) [1]
SMILES	CC1=C2C(=CC=C1)C(=CN2)C(=O)O [1]

Physicochemical Properties

The compound's physical and chemical properties are fundamental to its handling, reactivity, and pharmacokinetic profile in potential therapeutic applications.

Property	Value	Significance
Molecular Formula	C ₁₀ H ₉ NO ₂ [1] [2] [3]	Defines the elemental composition and stoichiometry.
Molecular Weight	175.18 g/mol [1] [2]	Influences diffusion rates, membrane permeability, and reaction stoichiometry.

The structure features an indole nitrogen (N-H) that can act as a hydrogen bond donor.[\[1\]](#) The carboxylic acid group is a versatile functional handle, providing both hydrogen bond donor and acceptor capabilities, which significantly influences intermolecular interactions, crystal packing, and solubility.[\[1\]](#)

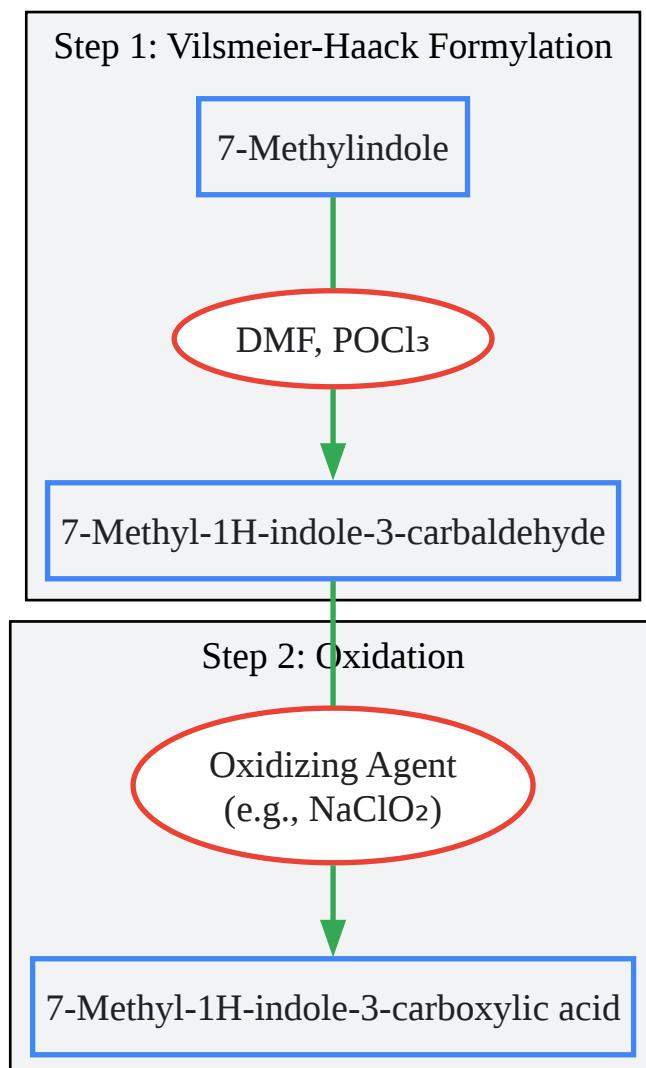
Part 2: Synthesis and Reactivity

While numerous methods exist for the synthesis of substituted indole-3-carboxylic acids, a common and reliable strategy involves the formylation of the corresponding indole followed by oxidation. This approach leverages the high reactivity of the indole C3 position towards electrophilic substitution.

Conceptual Synthetic Workflow

The transformation of 7-methylindole into the target carboxylic acid can be conceptualized as a two-step process:

- **Vilsmeier-Haack Formylation:** This reaction introduces a formyl group (-CHO) at the C3 position of the indole ring. 7-methylindole is treated with a formylating agent, typically generated *in situ* from N,N-dimethylformamide (DMF) and an activating agent like phosphorus oxychloride (POCl₃). The electrophilic Vilsmeier reagent preferentially attacks the electron-rich C3 position.
- **Oxidation of the Aldehyde:** The resulting 7-methyl-1H-indole-3-carbaldehyde is then oxidized to the corresponding carboxylic acid. A variety of oxidizing agents can be employed, such as sodium chlorite, potassium permanganate, or silver oxide, under conditions that are mild enough to avoid over-oxidation or degradation of the indole ring.^[4]



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Caption: Conceptual workflow for the synthesis of **7-Methyl-1H-indole-3-carboxylic acid**.

Chemical Reactivity

The reactivity of **7-Methyl-1H-indole-3-carboxylic acid** is dominated by its carboxylic acid group. This moiety is readily converted into a variety of derivatives, including esters, amides, and acid chlorides. This versatility is extensively exploited in medicinal chemistry for linking the indole scaffold to other pharmacophores. For instance, amide coupling reactions, often facilitated by reagents like HATU or DCC, are routinely used to connect the molecule to amines, forming the basis for the synthesis of compound libraries for drug screening.[5][6]

Part 3: Applications in Research and Drug Development

7-Methyl-1H-indole-3-carboxylic acid serves as a crucial intermediate in the synthesis of complex molecules with diverse biological activities. Its utility is demonstrated in the development of therapeutic agents targeting infectious diseases and other conditions.

Intermediate for Anti-Trypanosomal Agents

A notable application is its use in the synthesis of 1H-indole-2-carboxamides, which have been investigated for their activity against *Trypanosoma cruzi*, the parasite responsible for Chagas disease.^[6] In this context, the carboxylic acid serves as the anchor point for coupling with various amine-containing side chains, allowing for systematic structure-activity relationship (SAR) studies to optimize potency and pharmacokinetic properties.^[6]

Scaffold for Diverse Bioactive Compounds

The broader indole-3-carboxylic acid framework is a cornerstone in modern drug discovery. Derivatives have been designed and synthesized as:

- Herbicides: By mimicking the natural plant hormone auxin, these compounds can disrupt plant growth, leading to the development of novel herbicides.^[7]
- Antiviral Agents: The indole core is a key feature in certain HIV-1 integrase inhibitors, where the carboxylic acid can chelate essential magnesium ions in the enzyme's active site.^[8]
- Dopamine Receptor Ligands: Functionalized indole amides have been synthesized and evaluated for their selective binding to dopamine D3 receptors, which are implicated in various neurological and psychiatric disorders.^[9]
- Anticancer Agents: Indole derivatives have been investigated as inhibitors of survivin, a protein often overexpressed in tumors, thereby promoting apoptosis in cancer cells.^[10]

Part 4: Principles of Structural Characterization

The unambiguous identification and purity assessment of **7-Methyl-1H-indole-3-carboxylic acid** rely on standard analytical techniques, primarily Nuclear Magnetic Resonance (NMR)

spectroscopy. While specific spectra for this exact compound are not publicly detailed, its expected spectral features can be reliably predicted based on the analysis of closely related structures like Methyl 1H-indole-3-carboxylate.[11]

- ¹H NMR Spectroscopy: The proton NMR spectrum would be expected to show distinct signals for the aromatic protons on the indole ring, a singlet for the methyl group (C7-CH₃), a broad singlet for the indole N-H proton, and a downfield singlet for the carboxylic acid O-H proton. The coupling patterns of the aromatic protons would confirm the substitution pattern.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum would display ten unique signals corresponding to the ten carbon atoms in the molecule.[11] The carbonyl carbon of the carboxylic acid would appear at a characteristic downfield chemical shift (typically >160 ppm). The methyl carbon would appear as an upfield signal, and the remaining signals would correspond to the sp²-hybridized carbons of the indole ring. Techniques like DEPT can be used to distinguish between quaternary, CH, and CH₃ carbons, further confirming the structure.[11]

Conclusion

7-Methyl-1H-indole-3-carboxylic acid is a chemically significant molecule whose value lies in its well-defined structure and versatile reactivity. Its indole core, functionalized with both a reactive carboxylic acid handle and a modulating methyl group, makes it an important precursor for the synthesis of a wide array of compounds. For researchers in medicinal chemistry and organic synthesis, it represents a readily accessible building block for creating novel molecules with potential applications in human health, agriculture, and beyond.

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